

# Application Notes: Performing a Titration with m-Methyl Red Indicator

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## Compound of Interest

Compound Name: *m-Methyl red*

Cat. No.: B1265907

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## Introduction

Acid-base titrations are a fundamental analytical technique used to determine the concentration of an unknown acidic or basic solution. The selection of an appropriate indicator is crucial for the accurate determination of the equivalence point. **m-Methyl red** is a versatile azo dye that serves as a pH indicator, particularly well-suited for titrations involving a strong acid, due to its distinct color change in the acidic pH range.<sup>[1][2][3]</sup> These application notes provide a comprehensive protocol for the use of **m-Methyl red** in various acid-base titrations.

**m-Methyl red** exhibits a sharp color transition from red in acidic solutions (pH below 4.4) to yellow in basic solutions (pH above 6.2).<sup>[1][2][3]</sup> The intermediate orange color is observed between pH 4.4 and 6.2.<sup>[1][2]</sup> This pH range makes it an excellent choice for titrations of strong acids with weak bases, where the equivalence point lies in the acidic region.<sup>[1]</sup> It can also be utilized in strong acid-strong base titrations where the pH change at the equivalence point is substantial.

## Properties of m-Methyl Red

A summary of the key properties of **m-Methyl red** is presented in the table below.

Property	Value	Reference
Chemical Name	2-(N,N-dimethyl-4-aminophenyl)azobenzene carb oxylic acid	[2][3]
Molecular Formula	C <sub>15</sub> H <sub>15</sub> N <sub>3</sub> O <sub>2</sub>	[1][2]
pH Range	4.4 - 6.2	[1][2][3]
Color in Acid (pH < 4.4)	Red	[1][2][3]
Color in Transition (pH 4.4-6.2)	Orange	[1][2]
Color in Base (pH > 6.2)	Yellow	[1][2][3]
pKa	~5.1	[3]

## Mechanism of Action

The color change of **m-Methyl red** is a result of a change in its chemical structure in response to varying hydrogen ion concentrations. In acidic solutions, the molecule is protonated and exists in a zwitterionic or quinonoid form, which appears red. In basic solutions, it is deprotonated to an anionic form, which is yellow.

### **m-Methyl Red** Color Change Mechanism

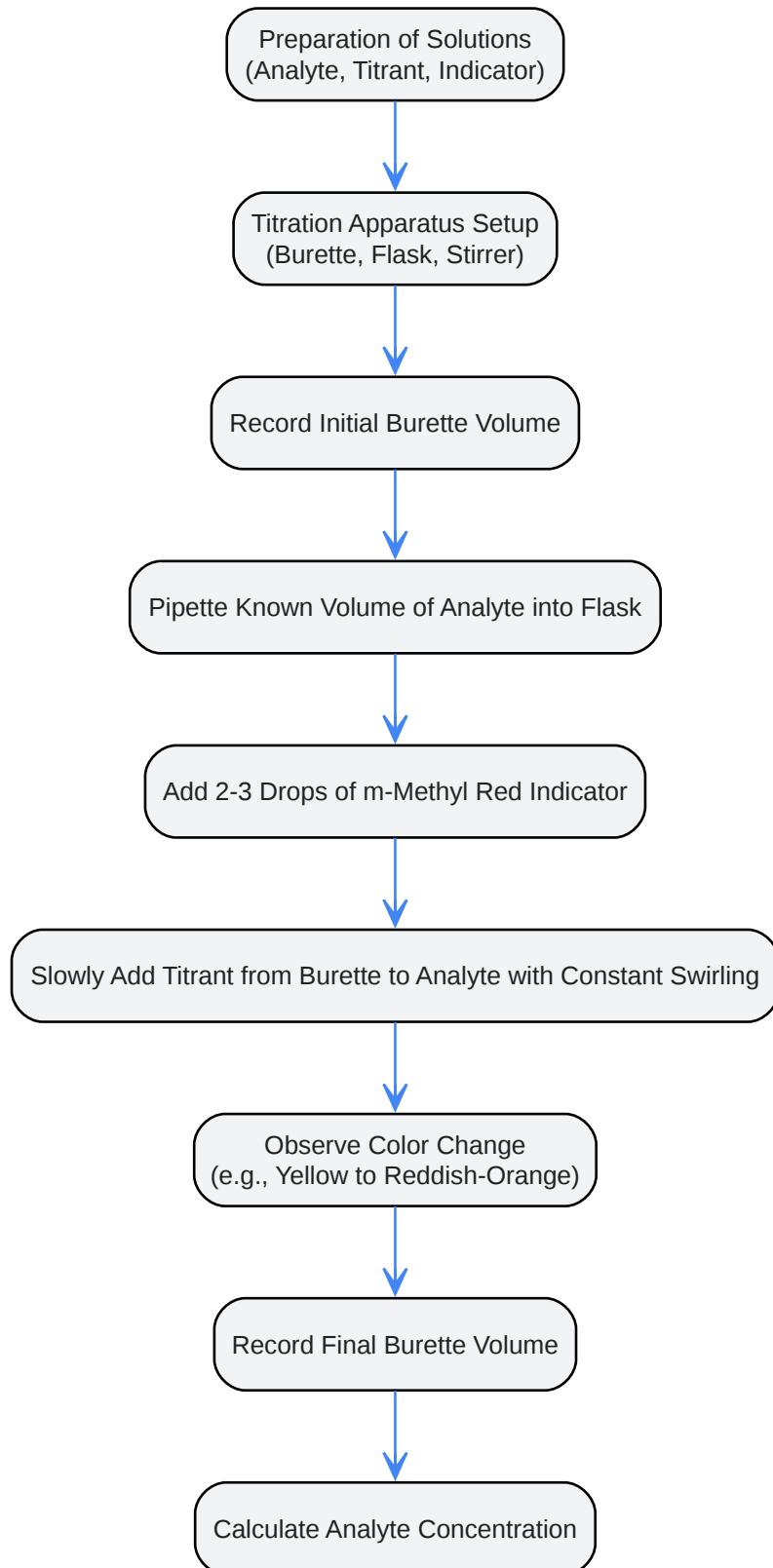
## Experimental Protocols

### Preparation of **m-Methyl Red** Indicator Solution (0.1% w/v)

- Weigh 0.1 g of **m-Methyl red** powder.
- Dissolve the powder in 60 mL of ethanol.
- Add 40 mL of distilled water to the solution.
- Mix thoroughly until the indicator is completely dissolved.
- Store the solution in a labeled, sealed container.

## General Titration Workflow

The following diagram outlines the general workflow for performing an acid-base titration.



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## General Acid-Base Titration Workflow

## Protocol 1: Titration of a Strong Acid (HCl) with a Strong Base (NaOH)

In this titration, the equivalence point is at pH 7. **m-Methyl red** can be used, although the color change from yellow to reddish-orange will occur slightly before the true equivalence point.

### Solutions and Reagents:

- 0.1 M Hydrochloric Acid (HCl) - Analyte
- 0.1 M Sodium Hydroxide (NaOH) - Titrant (Standardized)
- **m-Methyl Red** Indicator Solution

### Procedure:

- Rinse a 50 mL burette with a small amount of the 0.1 M NaOH solution and then fill the burette. Record the initial volume.
- Pipette 25.0 mL of the 0.1 M HCl solution into a 250 mL Erlenmeyer flask.
- Add 2-3 drops of **m-Methyl red** indicator to the flask. The solution will turn red.
- Place the flask on a white tile under the burette to easily observe the color change.
- Slowly add the NaOH titrant from the burette to the HCl solution while constantly swirling the flask.
- Continue adding the titrant drop by drop as the endpoint is approached. The endpoint is reached when the solution color permanently changes from red to reddish-orange.
- Record the final volume of NaOH used.
- Repeat the titration at least two more times for consistent results.

## Protocol 2: Titration of a Weak Base ( $\text{NH}_4\text{OH}$ ) with a Strong Acid (HCl)

This is an ideal application for **m-Methyl red** as the equivalence point will be in the acidic pH range.

Solutions and Reagents:

- 0.1 M Ammonium Hydroxide ( $\text{NH}_4\text{OH}$ ) - Analyte
- 0.1 M Hydrochloric Acid (HCl) - Titrant (Standardized)
- **m-Methyl Red** Indicator Solution

Procedure:

- Rinse a 50 mL burette with a small amount of the 0.1 M HCl solution and then fill the burette. Record the initial volume.
- Pipette 25.0 mL of the 0.1 M  $\text{NH}_4\text{OH}$  solution into a 250 mL Erlenmeyer flask.
- Add 2-3 drops of **m-Methyl red** indicator to the flask. The solution will turn yellow.
- Place the flask on a white tile under the burette.
- Slowly add the HCl titrant from the burette to the  $\text{NH}_4\text{OH}$  solution while constantly swirling the flask.
- As the endpoint is approached, the red color will persist for longer periods. Add the titrant dropwise until a single drop causes a permanent color change from yellow to reddish-orange.
- Record the final volume of HCl used.
- Repeat the titration at least two more times to ensure precision.

## Data Presentation and Calculations

The results of the titrations should be recorded in a clear and organized manner to facilitate the calculation of the unknown concentration.

Example Data Table:

Titration Run	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of Titrant Used (mL)
1	0.50	25.50	25.00
2	0.20	25.15	24.95
3	1.00	26.00	25.00
Average	24.98		

Calculation of Analyte Concentration:

The concentration of the analyte can be calculated using the following formula, based on the stoichiometry of the acid-base reaction (which is 1:1 for the examples provided):

$$M_1V_1 = M_2V_2$$

Where:

- $M_1$  = Molarity of the analyte
- $V_1$  = Volume of the analyte
- $M_2$  = Molarity of the titrant
- $V_2$  = Volume of the titrant used

## Limitations

While **m-Methyl red** is a valuable indicator, it is important to be aware of its limitations:

- Limited pH Range: Its effectiveness is confined to the pH range of 4.4-6.2, making it unsuitable for titrations where the equivalence point falls outside this window.[\[1\]](#)

- Visual Perception: Individuals with color blindness may have difficulty discerning the color change.[\[1\]](#)
- Sensitivity to Environmental Factors: Prolonged exposure to light and extreme temperatures can degrade the indicator's performance.[\[1\]](#)

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## References

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